

Ethyl 2-Bromopropionate: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Ethyl 2-bromopropionate*

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This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **ethyl 2-bromopropionate**, a key intermediate in various organic syntheses. This document outlines its density and refractive index, details the experimental protocols for their measurement, and presents a typical synthesis workflow.

Core Physicochemical Data

The density and refractive index are critical parameters for the identification, quality control, and application of **ethyl 2-bromopropionate** in research and development.

Property	Value	Conditions
Density	1.394 g/mL	at 25 °C[1]
Refractive Index	n _{20/D} 1.446	at 20 °C[1][2]
1.4440-1.4480	at 20 °C[3]	

Experimental Protocols

Accurate determination of density and refractive index is paramount. The following are standard methodologies for these measurements.

Density Measurement

The density of a liquid, such as **ethyl 2-bromopropionate**, can be precisely determined using a pycnometer. This method involves the following steps:

- Cleaning and Drying: Thoroughly clean the pycnometer with a suitable solvent and dry it completely.
- Weighing the Empty Pycnometer: Accurately weigh the empty and dry pycnometer using an analytical balance.
- Filling with the Sample: Fill the pycnometer with **ethyl 2-bromopropionate**, ensuring no air bubbles are trapped. The temperature of the liquid should be brought to the desired measurement temperature (e.g., 25 °C).
- Weighing the Filled Pycnometer: Weigh the pycnometer filled with the sample liquid.
- Calibration with a Reference Liquid: Repeat the process using a reference liquid of known density, typically distilled water.
- Calculation: The density of the sample is calculated using the following formula: Density of sample = (mass of sample / mass of reference liquid) * density of reference liquid

Alternatively, a vibrating tube density meter can be used for highly accurate measurements. This instrument measures the change in the oscillation frequency of a U-shaped tube when filled with the sample liquid, which is directly related to the liquid's density.[\[4\]](#)

Refractive Index Measurement

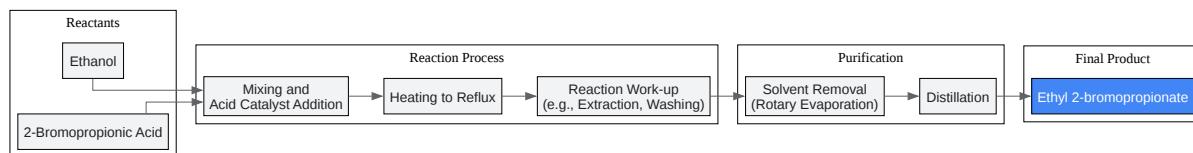
The refractive index of **ethyl 2-bromopropionate** is typically measured using an Abbe refractometer. The general procedure is as follows:

- Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Apply a few drops of **ethyl 2-bromopropionate** onto the prism surface of the refractometer.

- Measurement: Close the prisms and allow the sample to equilibrate to the desired temperature (e.g., 20 °C), which can be controlled by a circulating water bath.
- Reading: Look through the eyepiece and adjust the control knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- Dispersion Correction: If a colored fringe is observed, adjust the compensator to remove the color and sharpen the boundary line.
- Data Recording: Read the refractive index value from the instrument's scale. The "n₂₀/D" notation indicates that the measurement was taken at 20°C using the sodium D-line (589 nm) as the light source.^[5]

Synthesis Workflow

Ethyl 2-bromopropionate is commonly synthesized via the esterification of 2-bromopropionic acid with ethanol. A general workflow for this synthesis is depicted below.



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Caption: Synthesis workflow for **Ethyl 2-bromopropionate**.

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